

Personal protective equipment for handling URAT1 inhibitor 10

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Compound of Interest

Compound Name: URAT1 inhibitor 10

Cat. No.: B12381598

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Essential Safety and Handling Guide for URAT1 Inhibitor 10

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **URAT1 inhibitor 10**. Given that this compound is a potent bioactive molecule intended for research purposes, adherence to strict laboratory safety protocols is imperative to mitigate potential risks.

Compound Properties

URAT1 inhibitor 10, also identified as Compound 23a, is a potent inhibitor of the urate transporter 1 (URAT1).[1] The following table summarizes its key quantitative data.

Property	Value	Source
URAT1 IC50	0.052 μ M	[1]
OAT1 IC50	9.17 μ M	[1]
HepG2 Cytotoxicity IC50	> 64 μ g/mL	[1]

Health Hazard Information

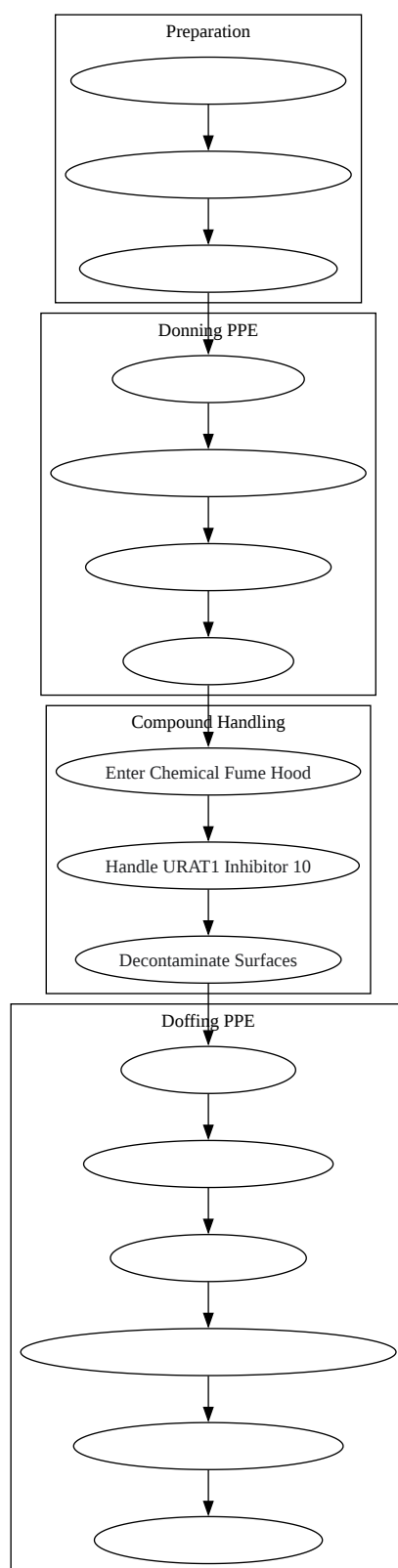
While specific toxicology data for **URAT1 inhibitor 10** is not extensively available, it is prudent to handle it as a potentially hazardous compound. Similar bioactive small molecules may cause

irritation to the skin, eyes, and respiratory tract. Ingestion or inhalation should be strictly avoided. The provided data indicates low cytotoxicity in HepG2 cells, but this does not preclude other potential health effects.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **URAT1 inhibitor 10**. The following PPE is mandatory to prevent exposure.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles are required to protect against splashes.
Skin and Body Protection	A laboratory coat must be worn and fully buttoned. Ensure that skin is not exposed. For procedures with a higher risk of aerosol generation, consider additional protective clothing.
Respiratory Protection	Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or aerosols. If a fume hood is not available, a NIOSH-approved respirator may be necessary for handling the solid compound.



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Operational Plan: Handling and Storage

Preparation of Stock Solutions

- Preparation: All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.
- Weighing: Use a precision balance within the fume hood. Handle the solid with care to avoid generating dust.
- Dissolving: The compound is typically supplied as a powder. For in vivo studies, an example formulation is 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS/ddH₂O.[2] Always add the solvent to the solid slowly.
- Storage of Solutions: Stock solutions should be stored in tightly sealed vials. For long-term storage, aliquoting is recommended to avoid repeated freeze-thaw cycles. Store at -20°C for up to one year in solvent.[1]

Storage of Solid Compound

The solid form of **URAT1 inhibitor 10** should be stored at -20°C for up to three years.[1] It is shipped with blue ice or at ambient temperature.[1]

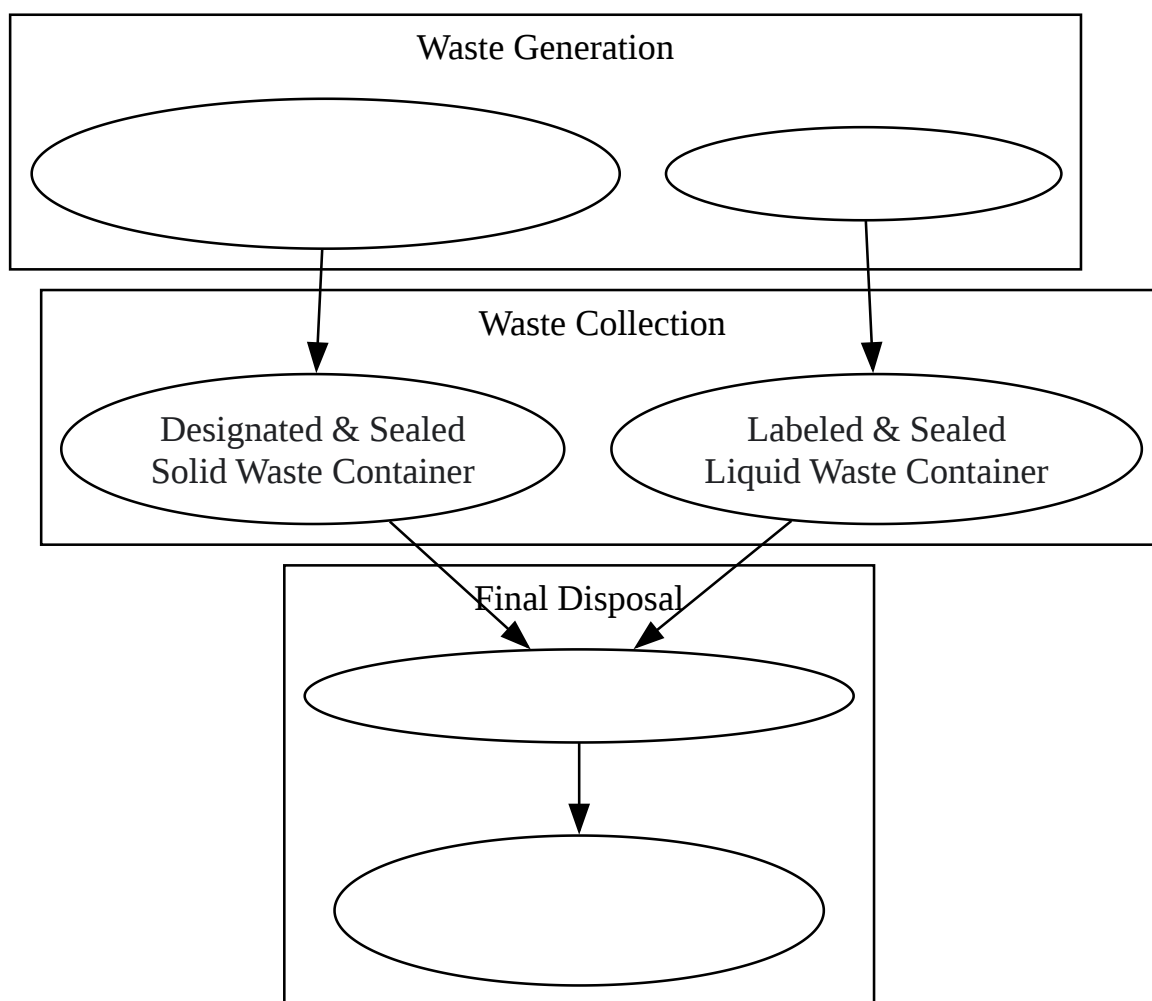
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out mouth with water, provided the person is conscious. Call a physician.

Disposal Plan

All waste materials contaminated with **URAT1 inhibitor 10** must be treated as hazardous chemical waste.

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and empty vials should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing the inhibitor should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of down the drain.
- **Disposal:** All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.



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References

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- 2. medchemexpress.com [medchemexpress.com]
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